

Application Notes and Protocols: HTH-01-015

Stock Solution Preparation and Use

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Compound of Interest

Compound Name: HTH-01-015

Cat. No.: B607985

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Introduction

HTH-01-015 is a potent and selective inhibitor of NUA1 (NUAK family SNF1-like kinase-1), a member of the AMP-activated protein kinase (AMPK) family.^{[1][2]} It demonstrates high selectivity for NUA1 over NUA2 and a panel of other kinases.^{[3][4]} NUA1 is activated by the tumor suppressor kinase LKB1 and plays a crucial role in regulating cellular processes such as cell adhesion, migration, proliferation, and invasion.^{[1][4][5]} These application notes provide detailed protocols for the preparation of **HTH-01-015** stock solutions and its application in cell-based assays.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **HTH-01-015** is presented in the table below for easy reference.

Property	Value
Chemical Name	5,13-Dihydro-4,5,13-trimethyl-2-[[1-(4-piperidiny)-1H-pyrazol-4-yl]amino]-6H-naphtho[2,3-e]pyrimido[5,4-b][1][2]diazepin-6-one[3]
Molecular Formula	C ₂₆ H ₂₈ N ₈ O[3]
Molecular Weight	468.55 g/mol [6]
CAS Number	1613724-42-7
Purity	≥98%[3]
IC ₅₀	~100 nM for NUAK1[1][3][4][6][7]

Solubility Data

The solubility of **HTH-01-015** in various solvents is critical for the preparation of stock and working solutions.

Solvent	Maximum Concentration
DMSO	≥ 23.45 mg/mL (up to 100 mM)[6][8]
Ethanol	Up to 100 mM[3]
Water	Insoluble[6]
Formulation 1	≥ 2.5 mg/mL (5.34 mM) in 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline[1][2]
Formulation 2	≥ 2.5 mg/mL (5.34 mM) in 10% DMSO, 90% (20% SBE-β-CD in Saline)[1][2]
Formulation 3	≥ 2.5 mg/mL (5.34 mM) in 10% DMSO, 90% Corn Oil[1][2]

Experimental Protocols

Protocol 1: Preparation of High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **HTH-01-015** in DMSO, which can be further diluted for various in vitro experiments.

Materials:

- **HTH-01-015** powder
- Anhydrous or fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Weighing: Accurately weigh the desired amount of **HTH-01-015** powder. For example, to prepare a 10 mM stock solution, weigh out 4.6855 mg of **HTH-01-015**.
- Dissolution: Add the appropriate volume of fresh DMSO to the vial containing the **HTH-01-015** powder. To continue the example, add 1 mL of DMSO to the 4.6855 mg of **HTH-01-015**.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution if precipitation is observed.[\[1\]](#)[\[9\]](#)
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[8\]](#) Store the aliquots at -20°C for up to 6 months or at -80°C for up to one year.[\[1\]](#)

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol details the dilution of the DMSO stock solution into a final working concentration in cell culture medium.

Materials:

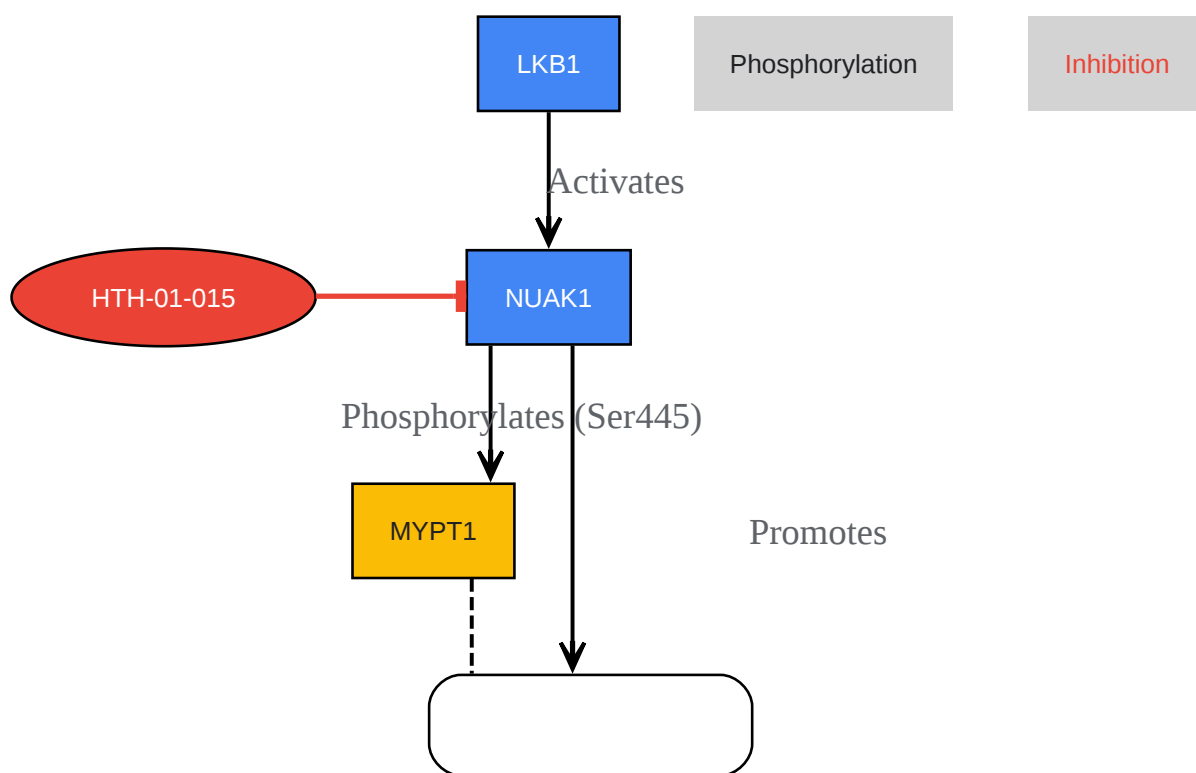
- **HTH-01-015** DMSO stock solution (from Protocol 1)
- Appropriate cell culture medium (e.g., DMEM)
- Sterile tubes and pipettes

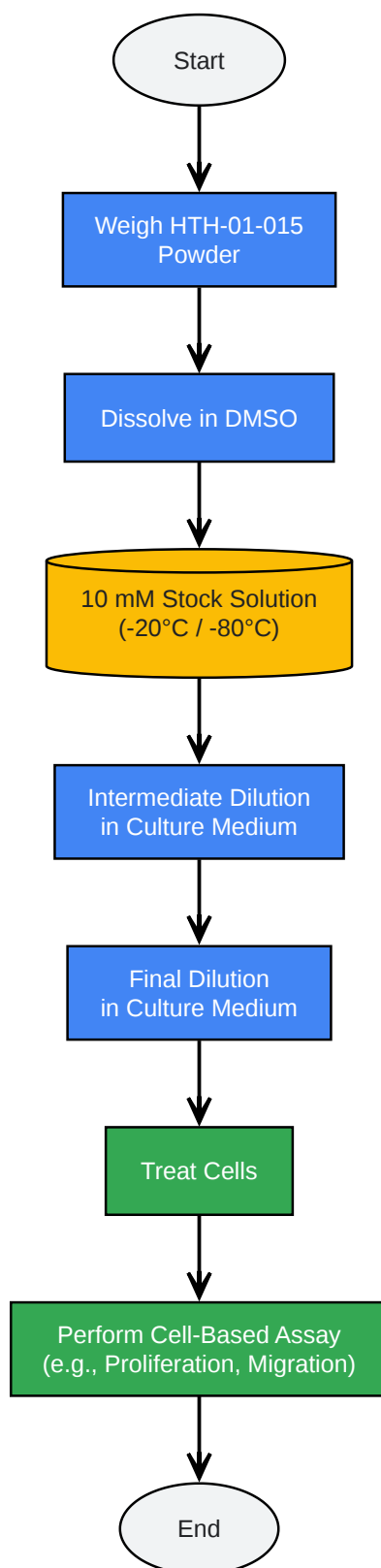
Procedure:

- **Intermediate Dilution (Optional but Recommended):** Prepare an intermediate dilution of the DMSO stock solution in cell culture medium. For example, to achieve a final concentration of 10 μM , you can first dilute the 10 mM stock solution 1:100 in culture medium to get a 100 μM intermediate solution.
- **Final Dilution:** Add the required volume of the intermediate solution (or the stock solution for a single dilution step) to the cell culture medium to achieve the desired final concentration. For instance, add 100 μL of the 100 μM intermediate solution to 900 μL of cell culture medium to get a final concentration of 10 μM .
- **Mixing and Application:** Gently mix the final working solution and immediately add it to your cell cultures. Ensure the final DMSO concentration is kept low (typically <0.1%) to avoid solvent-induced cytotoxicity.

Mandatory Visualizations

HTH-01-015 Mechanism of Action: Inhibition of the LKB1-NUAK1 Signaling Pathway





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